

Personal protective equipment for handling Hbv-IN-17

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Compound of Interest

Compound Name: Hbv-IN-17

Cat. No.: B12420637

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Essential Safety and Handling Guide for Hbv-IN-17

Disclaimer: A specific Safety Data Sheet (SDS) for **Hbv-IN-17** is not publicly available. This guide is based on general safety protocols for handling novel, potent research compounds and information from suppliers of similar chemicals. Researchers must conduct a thorough risk assessment and consult their institution's safety office before handling this compound.

Hbv-IN-17 is a potent Hepatitis B Virus (HBV) capsid assembly modulator, identified as compound 8 in a study by Li X, et al.[1][2]. As a novel research chemical, it requires careful handling to minimize exposure and ensure a safe laboratory environment. This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Hbv-IN-17**.

Key Compound Information

Property	Value	Reference
Chemical Name	Hbv-IN-17	[1]
Synonym	Compound 8	[2]
CAS Number	2270943-13-8	[1]
Molecular Formula	C17H15F6N5O2	
Molecular Weight	435.32	
Mechanism of Action	HBV Capsid Assembly Modulator	
In Vitro Potency (EC50)	511 nM	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **Hbv-IN-17**. The following table outlines the recommended PPE for various laboratory procedures.

Protection Type	Recommended PPE
Hand Protection	Chemical-resistant gloves (e.g., nitrile) tested according to EN 374. Change gloves immediately if contaminated.
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be required for procedures with a splash hazard.
Body Protection	A lab coat should be worn at all times. For procedures with a higher risk of contamination, a disposable gown is recommended.
Respiratory Protection	For handling the powder form outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary.

Operational and Disposal Plans

A clear and detailed plan for the handling and disposal of **Hbv-IN-17** is essential for laboratory safety and regulatory compliance.

Receiving and Storage

- Receiving: Upon receipt, inspect the package for any signs of damage. The compound is typically shipped at room temperature.
- Storage of Powder: Store the solid compound in a tightly sealed container in a cool, dry, and well-ventilated area. Recommended storage is at -20°C for long-term stability.
- Storage of Solutions: Prepare stock solutions in an appropriate solvent (e.g., DMSO). Aliquot into single-use volumes and store at -80°C to avoid repeated freeze-thaw cycles.

Experimental Protocols

Preparation of Stock Solutions:

- Perform all weighing and initial dissolution of the powdered compound within a certified chemical fume hood.
- Use a calibrated analytical balance to weigh the required amount of **Hbv-IN-17**.
- Slowly add the desired solvent (e.g., DMSO) to the powder to the target concentration.
- Ensure the compound is fully dissolved before making further dilutions.

In Vitro Handling (e.g., cell culture assays):

- Conduct all cell culture work involving **Hbv-IN-17** in a Class II biological safety cabinet.
- Wear appropriate PPE, including a lab coat and double gloves.
- When adding the compound to cell cultures, pipette slowly to avoid generating aerosols.
- All contaminated tips, plates, and flasks should be treated as chemical waste.

In Vivo Handling (e.g., mouse models):

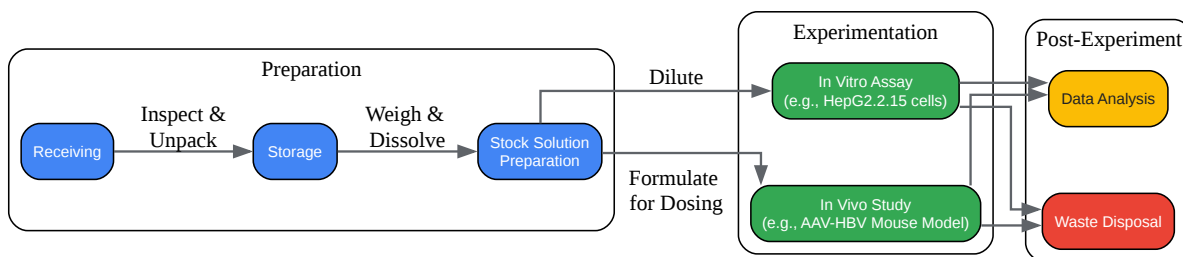
- The in vivo efficacy of similar compounds has been evaluated in AAV-HBV mouse models.
- All animal handling and dosing procedures should be performed in accordance with approved institutional animal care and use committee (IACUC) protocols.
- Wear appropriate PPE, including a lab coat or disposable gown, gloves, and eye protection.
- Dispose of all animal bedding, carcasses, and contaminated caging in accordance with institutional guidelines for chemical and biohazardous waste.

Disposal Plan

- Solid Waste: Dispose of unused powdered **Hbv-IN-17** and any grossly contaminated items (e.g., weigh boats, contaminated gloves) as hazardous chemical waste in a clearly labeled, sealed container.
- Liquid Waste: Collect all liquid waste containing **Hbv-IN-17**, including unused stock solutions, working solutions, and contaminated media, in a designated, sealed, and clearly labeled hazardous waste container.
- Sharps: Dispose of all needles and syringes used for animal injections or other procedures in a designated sharps container for chemical waste.
- Decontamination: Decontaminate all work surfaces with an appropriate solvent (e.g., 70% ethanol) after handling the compound.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for using **Hbv-IN-17** in a research setting.



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Caption: Experimental workflow for handling **Hbv-IN-17** from receipt to disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Discovery of SHR5133, a Highly Potent and Novel HBV Capsid Assembly Modulator - PMC [pmc.ncbi.nlm.nih.gov]
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